

# C.I. Direct Black 80 (CAS: 8003-69-8): A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: C.I. Direct Black 80

Cat. No.: B1582102

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

**C.I. Direct Black 80**, identified by the CAS number 8003-69-8 and C.I. number 31600, is a trisazo direct dye.[1][2] Primarily utilized in the textile, paper, and leather industries for its dyeing properties, this compound has also been a subject of scientific research in fields such as environmental remediation and toxicology.[3][4][5] This technical guide provides an in-depth overview of its chemical and physical properties, synthesis, experimental applications, and toxicological data, with a focus on methodologies and data relevant to the scientific community.

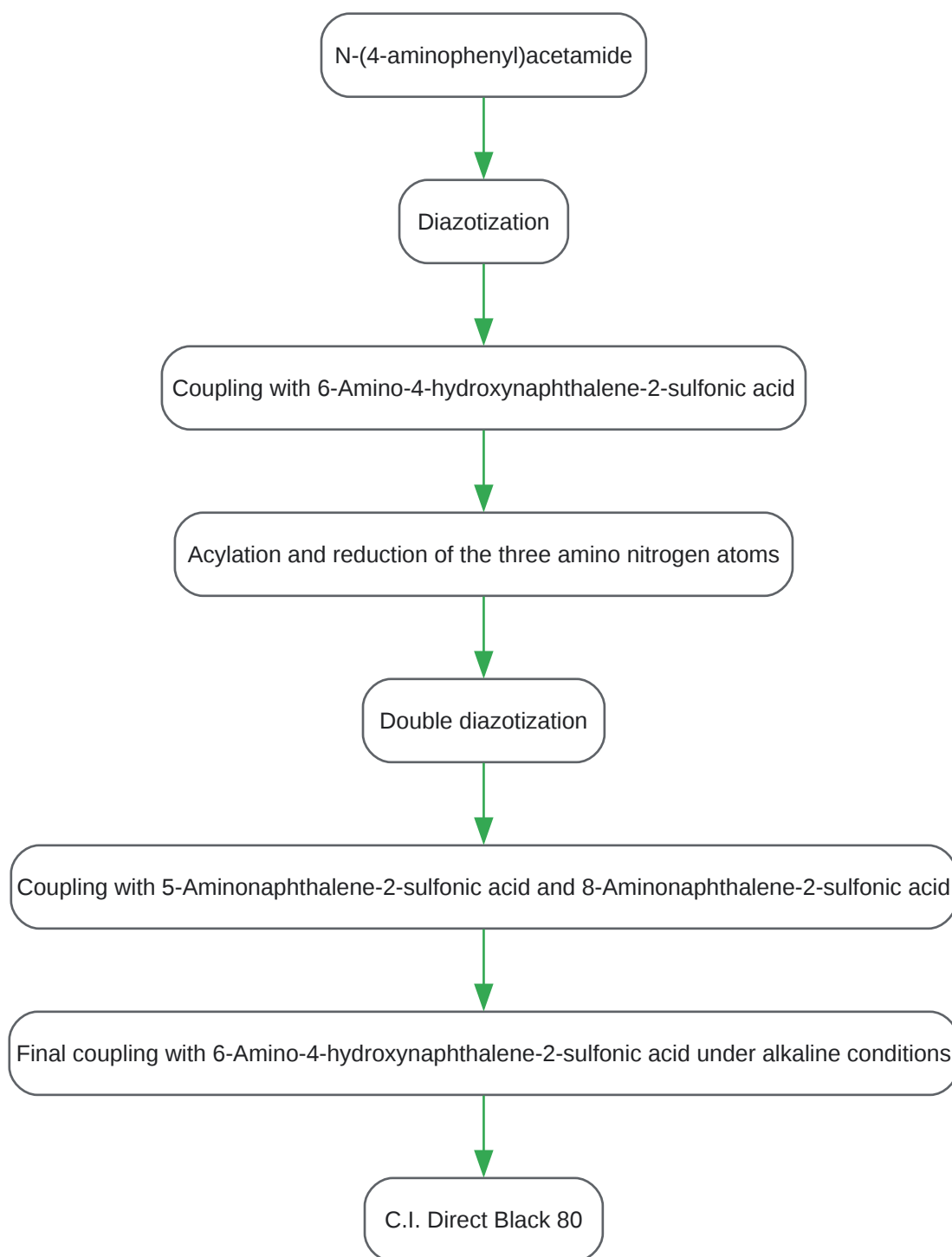
## Core Chemical and Physical Properties

**C.I. Direct Black 80** is a complex aromatic compound with a high molecular weight.[2] It presents as a bluish-black to black, odorless powder.[4] Its chemical structure, characterized by multiple azo bonds (-N=N-), is fundamental to its coloring properties and also to its chemical reactivity and toxicological profile.

Property	Value	Source(s)
CAS Number	8003-69-8	[2]
C.I. Number	31600	[1][5]
Molecular Formula	C <sub>36</sub> H <sub>23</sub> N <sub>8</sub> Na <sub>3</sub> O <sub>11</sub> S <sub>3</sub>	[2]
Molecular Weight	908.78 g/mol	[2]
Appearance	Bluish-black to black powder	[4]
Solubility	Soluble in water; Insoluble in organic solvents	[2]
Melting Point	> 572°F (> 300°C)	[6]

## Synthesis of C.I. Direct Black 80

The manufacturing of **C.I. Direct Black 80** is a multi-step process that involves sequential diazotization and coupling reactions.[2] The general workflow for its synthesis is outlined below.



[Click to download full resolution via product page](#)

*Synthesis workflow for **C.I. Direct Black 80**.*

## Experimental Protocols and Applications

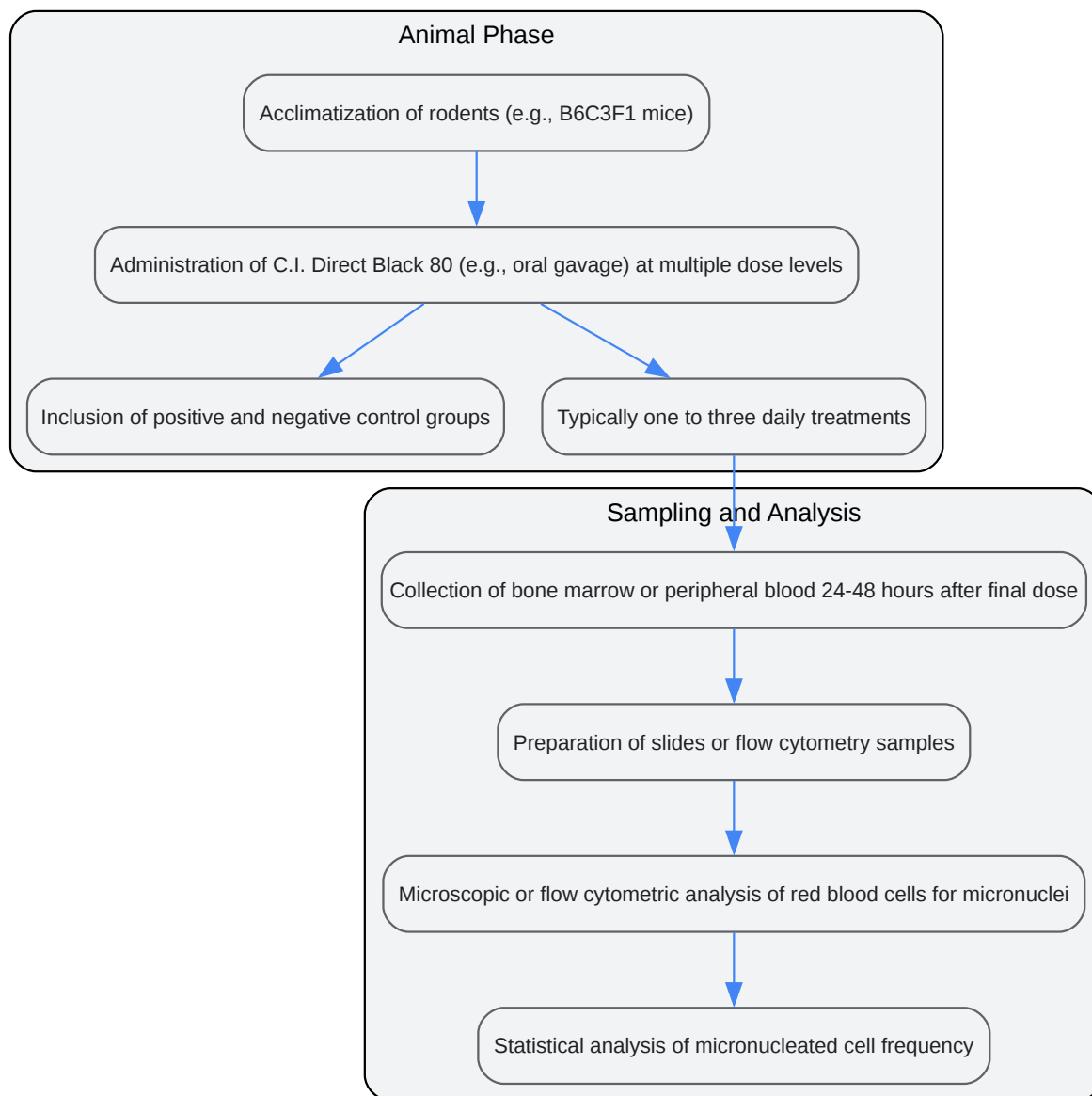
While **C.I. Direct Black 80** is not directly used in drug development, its study in toxicology and environmental science provides valuable experimental insights.

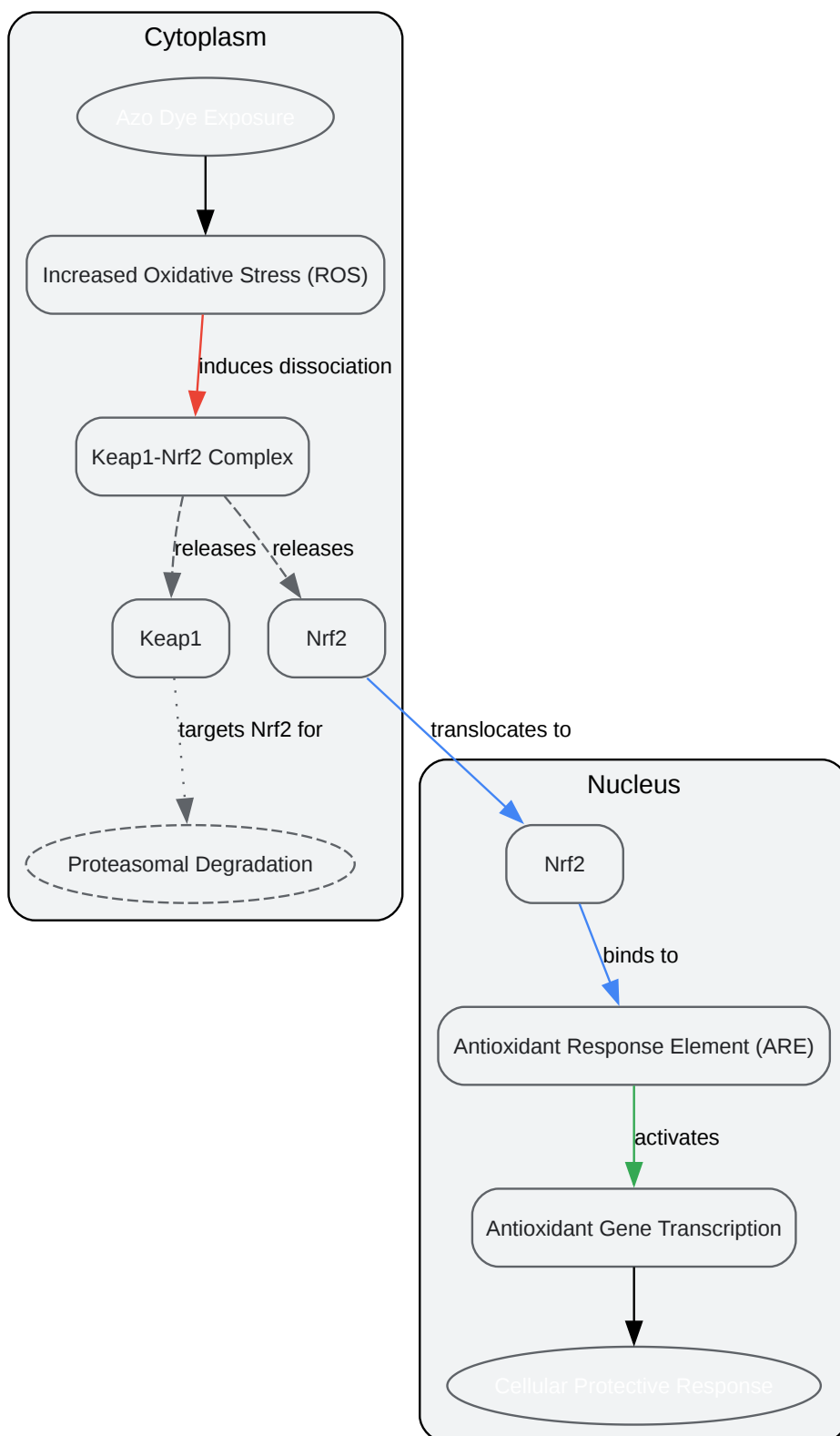
## Genetic Toxicology Evaluation

**C.I. Direct Black 80** has been evaluated for its genotoxic potential by the National Institute of Environmental Health Sciences through micronucleus and Ames tests.<sup>[7]</sup> While the specific study reports (A31837 and 233444) were not publicly available in full detail, the standard protocols for these assays are well-established.

### In Vivo Micronucleus Assay (General Protocol)

The in vivo micronucleus test is a crucial method for assessing a substance's potential to cause chromosomal damage.<sup>[8]</sup>





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Microbial Mutagenicity Assay: Ames Test [bio-protocol.org]
- 2. worlddyevariety.com [worlddyevariety.com]
- 3. Genetic Toxicology [ntp.niehs.nih.gov]
- 4. The Impact Of Azo Dye Exposure On Nrf2 Activation And Oxidative Stress Markers In Textile Workers [openbiochemistryjournal.com]
- 5. legacy.genetics-gsa.org [legacy.genetics-gsa.org]
- 6. researchgate.net [researchgate.net]
- 7. Study View [tools.niehs.nih.gov]
- 8. criver.com [criver.com]
- To cite this document: BenchChem. [C.I. Direct Black 80 (CAS: 8003-69-8): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582102#c-i-direct-black-80-cas-number-8003-69-8-information]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)